

Metol: A Technical Guide to its Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Metol

Cat. No.: B052040

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Introduction

Metol, chemically known as N-methyl-p-aminophenol sulfate, is an organic compound with a long history of use, primarily as a developing agent in black and white photography.[1] Its properties as a reducing agent also lend it to applications in other areas of chemistry, including as an intermediate in the synthesis of various organic molecules.[2] Due to the instability of the free base, N-methyl-p-aminophenol, in the presence of air and light, **Metol** is commercially available and typically used as its more stable sulfate salt. This guide provides a comprehensive overview of the chemical properties of **Metol** and detailed methodologies for its synthesis.

Chemical Properties of Metol

The physical and chemical properties of **Metol** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical processes.

Property	Value	Source(s)
IUPAC Name	4-(methylamino)phenol sulfate	[1][3]
Synonyms	p-(Methylamino)phenol sulfate, N-Methyl-p-aminophenol sulfate, Elon, Rhodol	[1][3]
CAS Number	55-55-0	[4]
Chemical Formula	(C ₇ H ₁₀ NO) ₂ SO ₄	[1][3]
Molecular Weight	344.38 g/mol	[1][3]
Appearance	White to slightly pink crystalline powder	
Melting Point	260 °C (decomposes)	[1]
Boiling Point	300 °C	
Solubility	Soluble in water and alcohol; insoluble in ether	[4]
pKa	11.31 (Predicted for the free base, 4-(methylamino)phenol)	[4]

Synthesis of Metol

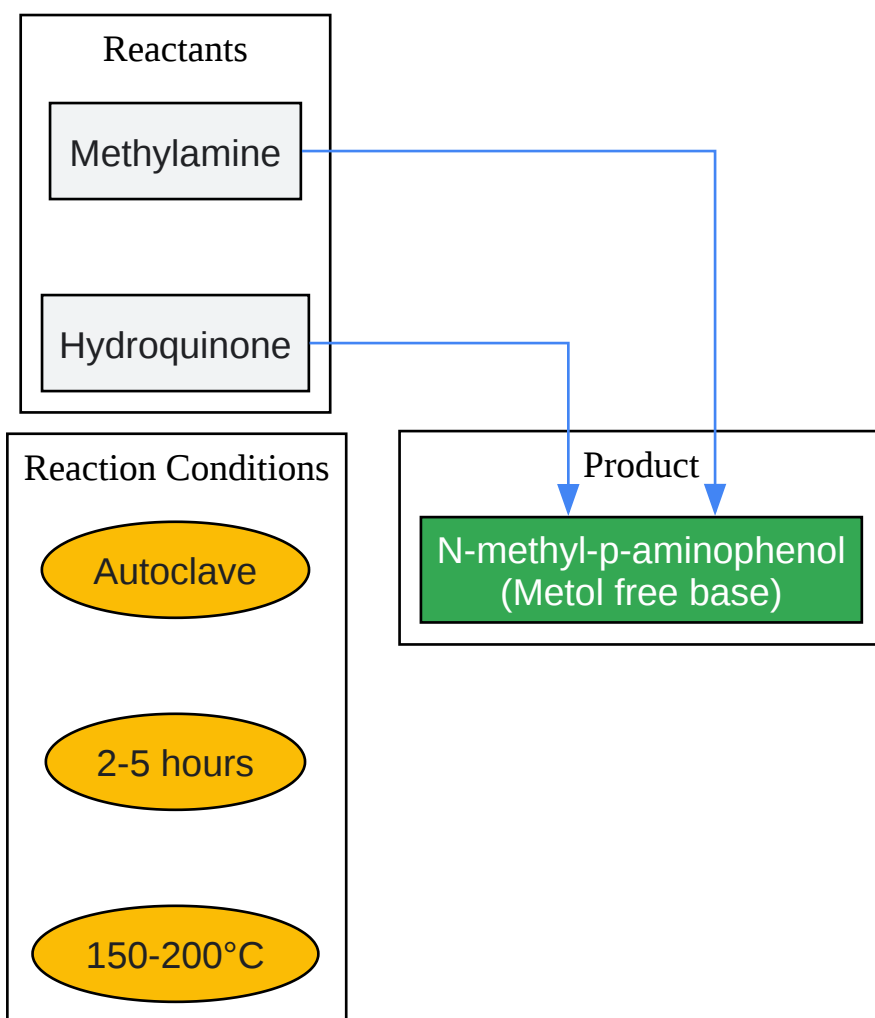
There are several established routes for the synthesis of **Metol**. The three primary methods are detailed below, including experimental protocols derived from scientific literature and patents.

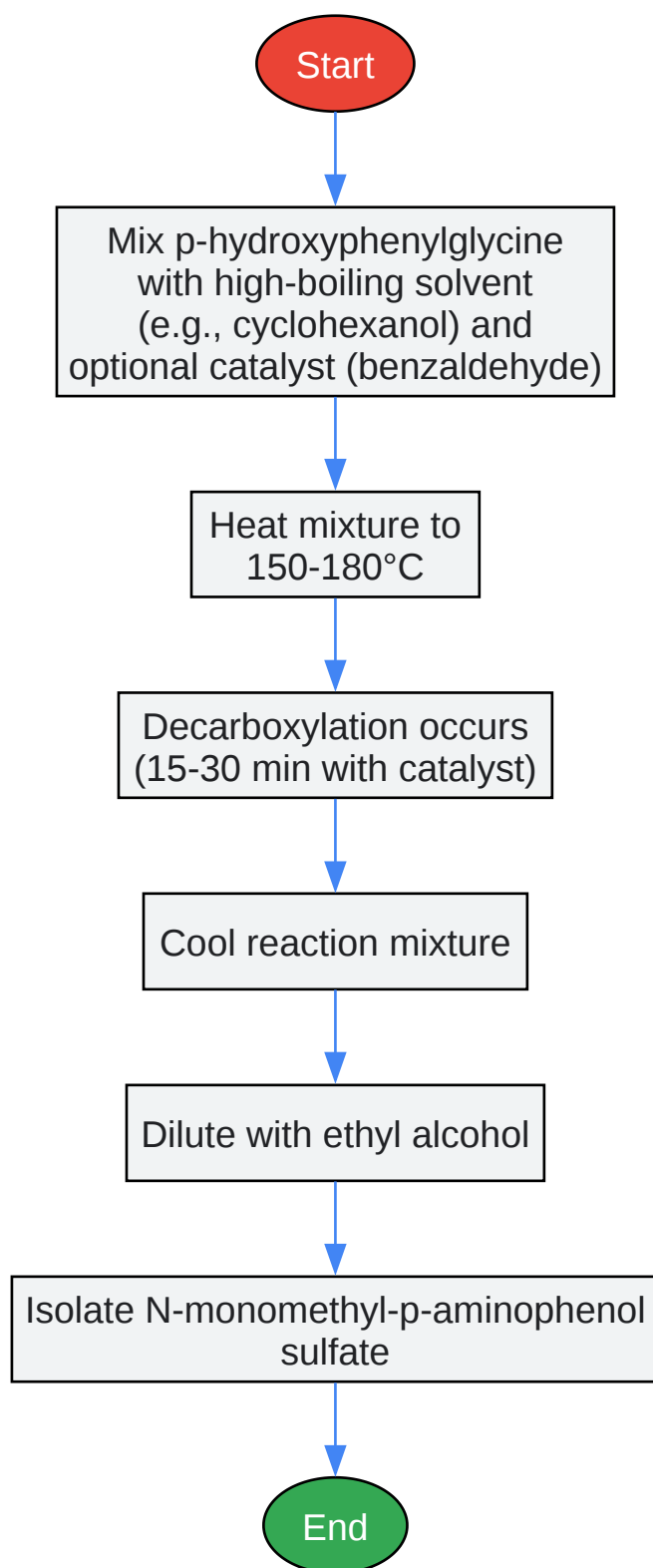
Synthesis from Hydroquinone and Methylamine

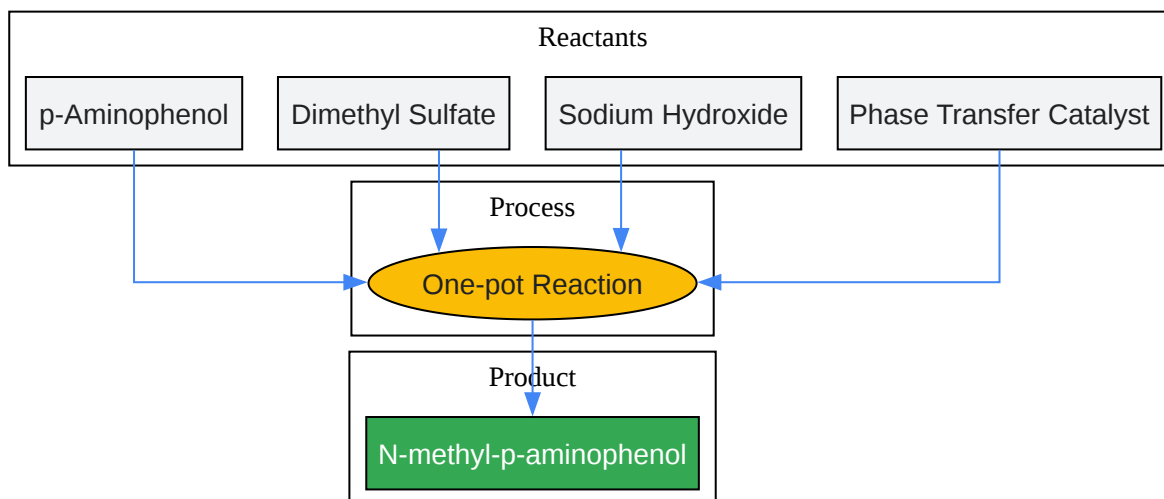
This method involves the direct reaction of hydroquinone with methylamine under heat and pressure.

- Materials: Hydroquinone, aqueous methylamine (e.g., 10 N).
- Procedure (derived from patent literature):

- Twenty grams of hydroquinone and two equivalents of 10 N aqueous methylamine are placed in a suitable pressure vessel or autoclave.
- The mixture is heated to a temperature between 150 °C and 200 °C.[1]
- The reaction is maintained at this temperature for a period of 2 to 5 hours.[1]
- After the reaction is complete, the vessel is cooled, and the resulting mixture is processed to isolate the N-methyl-p-aminophenol.
- Purification can be achieved by crystallization from a suitable solvent. The free base is then converted to its sulfate salt by treatment with sulfuric acid to yield **Metol**.







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